

# An In-depth Technical Guide to Pyrenetetrasulfonic Acid: Chemical and Physical Properties

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## Compound of Interest

Compound Name: *Pyrenetetrasulfonic acid*

Cat. No.: *B14439651*

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of 1,3,6,8-**pyrenetetrasulfonic acid** (PTSA), a highly fluorescent and water-soluble pyrene derivative. This document is intended for researchers, scientists, and professionals in drug development who utilize fluorescent probes and related chemical compounds in their work.

## Core Chemical and Physical Properties

1,3,6,8-**pyrenetetrasulfonic acid** is a polycyclic aromatic hydrocarbon with four sulfonic acid groups attached to the pyrene core.<sup>[1]</sup> These hydrophilic groups are responsible for its exceptional water solubility. The tetrasodium salt of PTSA is a commonly used form of this compound.

## General Properties

Property	Value
IUPAC Name	pyrene-1,3,6,8-tetrasulfonic acid
Synonyms	PTSA, 1,3,6,8-Pyrenetetrasulphonic acid
CAS Number	6528-53-6
Molecular Formula	C <sub>16</sub> H <sub>10</sub> O <sub>12</sub> S <sub>4</sub>
Molecular Weight	522.5 g/mol

## Physical Properties

Property	Value
Appearance	Yellow-green powder
Melting Point	>300 °C
Boiling Point	Decomposes
Solubility	Highly soluble in water. Sparingly soluble in polar organic solvents. Insoluble in nonpolar organic solvents.
pKa	Strong acid

## Spectroscopic Properties

Property	Value
UV-Vis Absorption (λ <sub>max</sub> )	~244, 276, 358, 376 nm in water
Fluorescence Emission (λ <sub>em</sub> )	~385, 405 nm in water (pH dependent)

## Experimental Protocols

### Synthesis of 1,3,6,8-Pyrenetetrasulfonic Acid Tetrasodium Salt

This protocol describes a one-step sulfonation reaction which is considered more environmentally friendly than traditional methods.

Materials:

- Pyrene
- Fuming sulfuric acid (oleum)
- Nitrobenzene
- Calcium hydroxide
- Sodium carbonate
- n-Butanol
- Saturated sodium chloride solution
- Ice

Procedure:

- In a fume hood, dissolve 1.01 g (5 mmol) of pyrene in 20 mL of nitrobenzene in a round-bottom flask equipped with a magnetic stirrer.
- Slowly add 3.5 mL of 50% fuming sulfuric acid to the pyrene solution in batches while stirring. Maintain the temperature at 30 °C for 6 hours.
- Increase the temperature to 60 °C and continue stirring at a high speed for 12 hours, during which a greenish-yellow precipitate will form.
- Pour the reaction mixture into ice water.
- Neutralize the mixture by slowly adding a slurry of calcium hydroxide, followed by filtration.
- Add sodium carbonate to the filtrate.
- Extract the nitrobenzene from the mixture completely using n-butanol.

- Concentrate the aqueous layer using a rotary evaporator at 60-80 °C.
- Purify the crude product by recrystallization from a saturated sodium chloride solution to obtain the final product as a yellow crystalline solid.

## HPLC Analysis of Pyrenetetrasulfonic Acid

This method is suitable for determining the purity of **pyrenetetrasulfonic acid**.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Chromatographic Conditions:

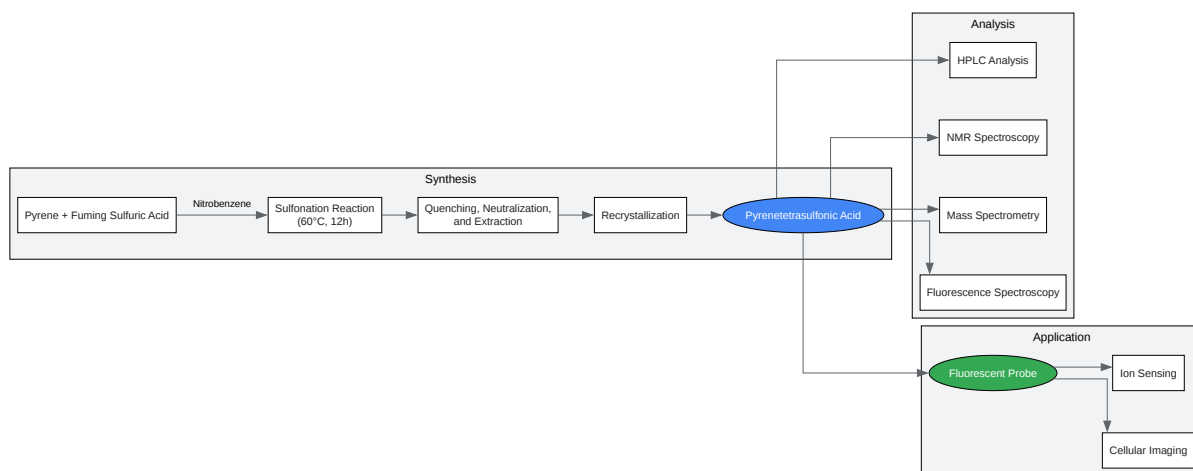
Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
Mobile Phase	Isocratic elution with a mixture of 0.1 M ammonium acetate buffer (pH 6.5) and acetonitrile (95:5, v/v)
Flow Rate	1.0 mL/min
Detection	UV at 376 nm
Injection Volume	20 µL

Procedure:

- Prepare a standard solution of **pyrenetetrasulfonic acid** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving a known amount of the synthesized product in the mobile phase.
- Inject the standard and sample solutions into the HPLC system.

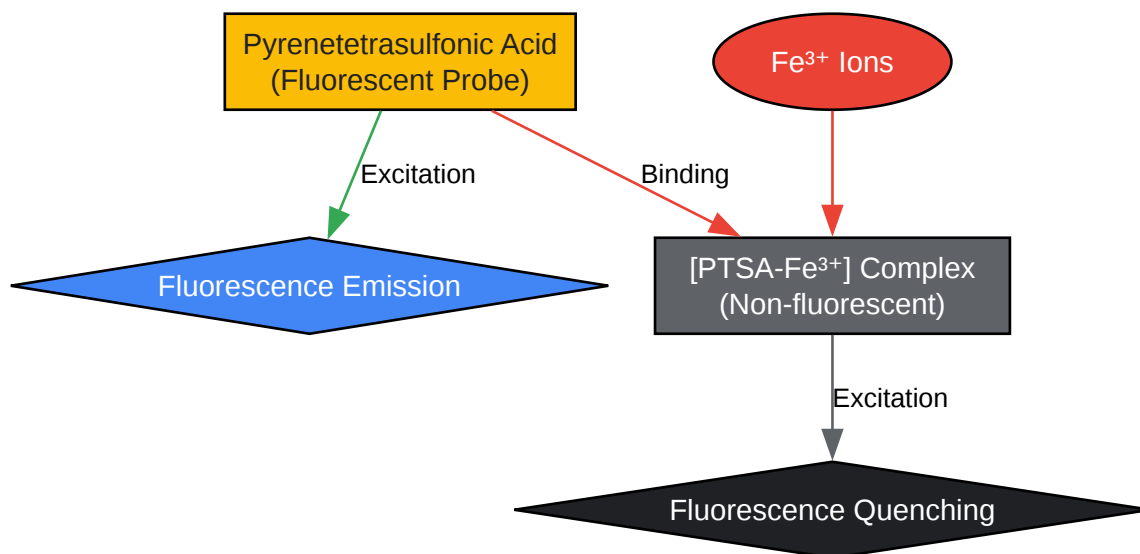
- Analyze the resulting chromatograms to determine the retention time and peak area of **pyrenetetrasulfonic acid**.
- Calculate the purity of the sample by comparing the peak area of the sample to that of the standard.

## Visualizations



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Caption: Experimental workflow for the synthesis, analysis, and application of **pyrenetetrasulfonic acid**.



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Caption: Mechanism of **pyrenetetrasulfonic acid** as a fluorescent probe for ferric ion detection.

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## References

- 1. Separation of 1,3,6,8-Pyrenetetrasulfonic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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